

A Comprehensive Technical Guide to the Safety, Handling, and Hazards of 3-Nonyne

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Compound of Interest

Compound Name: 3-Nonyne

Cat. No.: B165639

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and potential hazards associated with **3-Nonyne** (CAS No. 20184-89-8). The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical responsibly and mitigate risks.

Chemical and Physical Properties

3-Nonyne is a colorless, flammable liquid with the molecular formula C_9H_{16} .^{[1][2][3]} It is an internal alkyne, characterized by a carbon-carbon triple bond at the third carbon position.^[1] This unsaturated nature makes it a reactive compound, particularly in addition reactions.^{[1][4]} It is widely used in organic synthesis.^[3]

Table 1: Physical and Chemical Properties of **3-Nonyne**

| Property | Value | Source(s) |
|--|--|-----------|
| Molecular Weight | 124.22 g/mol | [2][5][6] |
| Boiling Point | 156.9 ± 3.0 °C at 760 mmHg | [7] |
| Flash Point | 37.6 ± 11.2 °C | [3][7] |
| Density | 0.8 ± 0.1 g/cm ³ | [7] |
| Vapor Pressure | 3.6 ± 0.1 mmHg at 25°C | [7] |
| Water Solubility | Insoluble (estimated 9.855 mg/L at 25°C) | [8] |
| logP (Octanol/Water Partition Coefficient) | 4.12 | [7] |

Hazard Identification and Classification

3-Nonyne is classified as a flammable liquid and an aspiration hazard.[2][9] It may also cause skin and eye irritation.[2][10] Inhalation of vapors may lead to acute solvent syndrome, and it is considered a potential neurotoxin.[2]

Table 2: GHS Hazard Classification for **3-Nonyne**

| Hazard Class | Category | Hazard Statement |
|-----------------------------------|----------|--|
| Flammable Liquids | 3 | H226: Flammable liquid and vapor[2][9][11] |
| Aspiration Hazard | 1 | H304: May be fatal if swallowed and enters airways[2][9][11] |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation[10] |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation[10] |

Hazard Pictograms:

 alt text

Signal Word: Danger^[2]^[9]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **3-Nonyne**.

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted to determine the necessary PPE for any procedure involving **3-Nonyne**.^[12] The following table outlines recommended PPE.

Table 3: Recommended Personal Protective Equipment for Handling **3-Nonyne**

| Body Part | PPE Type | Specifications & Standards |
|-------------|------------------------------|---|
| Eyes/Face | Safety Goggles & Face Shield | Chemical splash goggles are required. For tasks with a high splash potential, a face shield should be worn in addition to goggles. All eye and face protection should meet ANSI Z87.1 standards. [13] |
| Hands | Chemical-Resistant Gloves | Nitrile gloves are suitable for incidental contact. For prolonged handling, heavier duty gloves may be necessary. Always check the glove manufacturer's resistance guide for specific chemicals. [13] |
| Body | Laboratory Coat | A fire-resistant lab coat is recommended. Ensure the coat is fully buttoned to provide maximum skin coverage. [13] |
| Feet | Closed-Toe Shoes | Shoes should be made of a non-porous material and cover the entire foot to protect against spills and falling objects. [13] |
| Respiratory | Respirator (if necessary) | Work should be conducted in a certified chemical fume hood to avoid inhalation of vapors. If engineering controls are not sufficient, a respirator may be required. [13] |

Handling Procedures

- Ventilation: Always handle **3-Nonyne** in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)[\[13\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[9\]](#)[\[11\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[9\]](#)[\[11\]](#)
- Grounding: When transferring large quantities, ensure containers are properly grounded and bonded to prevent static electricity buildup.[\[9\]](#)[\[13\]](#)
- Pouring: Pour slowly and carefully to avoid splashing. Use a funnel when transferring between containers.[\[13\]](#)

Storage

- Container: Keep the container tightly closed.[\[9\]](#)[\[10\]](#)
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[\[10\]](#)[\[13\]](#)
- Security: Store in a locked-up location.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Emergency Procedures

First Aid Measures

Table 4: First Aid Measures for **3-Nonyne** Exposure

| Exposure Route | First Aid Procedure |
|----------------|--|
| Skin Contact | Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. [9] [13] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [10] [13] |
| Ingestion | Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician. [9] [10] [11] |
| Inhalation | Move person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. |

Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[10\]](#) For large fires, water spray or fog may be used.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air.[\[2\]](#)[\[9\]](#)
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing.

Disposal Considerations

Waste **3-Nonyne** must be handled as hazardous waste. Follow all federal, state, and local regulations for the disposal of flammable liquid organic waste.

- Waste Identification: Label waste containers clearly as "Hazardous Waste - Flammable Liquid - **3-Nonyne**".
- Segregation: Do not mix with other types of waste.
- Storage: Store waste in a designated, well-ventilated, and secure area away from ignition sources.[\[13\]](#)
- Disposal: Arrange for disposal by a licensed hazardous waste disposal company.

Experimental Protocols

Detailed, validated experimental protocols specifically for the safety assessment of **3-Nonyne** are not readily available in the public domain. However, the following general protocol outlines the essential steps for safely handling flammable alkynes in a research setting. This should be adapted to the specific requirements of your experiment and institutional safety policies.

General Protocol for Handling 3-Nonyne in a Laboratory Setting

- Pre-Experiment Hazard Assessment:
 - Review the Safety Data Sheet (SDS) for **3-Nonyne** and any other chemicals to be used.
 - Identify all potential hazards associated with the planned experiment.
 - Determine the necessary engineering controls (e.g., fume hood), administrative controls, and personal protective equipment (PPE).
 - Locate and ensure the functionality of all safety equipment, including eyewash stations, safety showers, and fire extinguishers.
- Preparation of the Work Area:
 - Ensure the chemical fume hood is functioning correctly and the sash is at the appropriate height.
 - Remove all potential ignition sources from the work area.

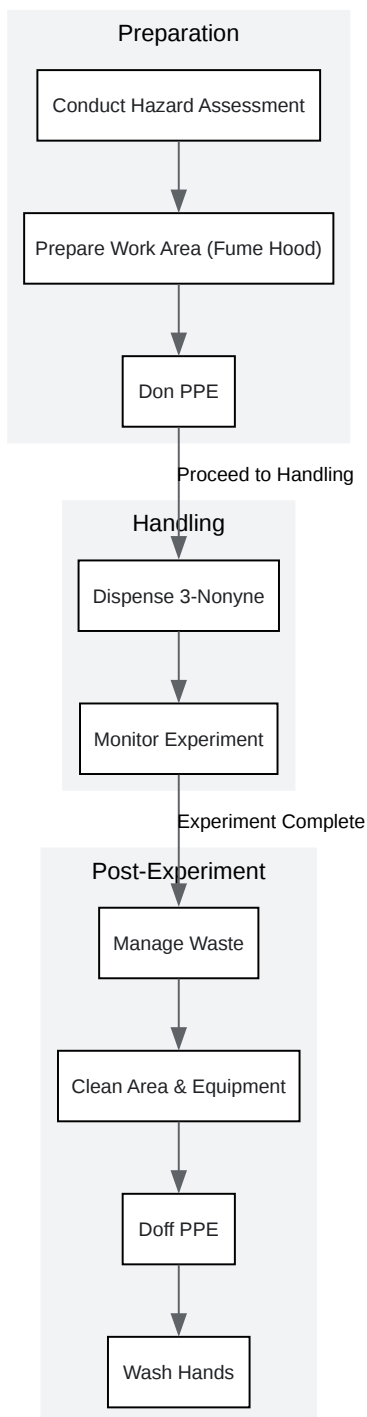
- Set up all necessary apparatus, ensuring it is clean, dry, and properly assembled.
- If transferring significant quantities, ensure grounding and bonding equipment is correctly in place.
- Donning Personal Protective Equipment (PPE):
 - Put on a fire-resistant lab coat, ensuring it is fully buttoned.
 - Wear appropriate chemical-resistant gloves (e.g., nitrile for incidental contact).
 - Wear chemical splash goggles. If a significant splash hazard exists, also wear a face shield.
 - Ensure closed-toe shoes are worn.
- Handling and Dispensing **3-Nonyne**:
 - Perform all manipulations of **3-Nonyne** inside the chemical fume hood.
 - Carefully open the container, pointing the opening away from your face.
 - Use a clean, dry pipette or syringe to transfer the required amount of liquid.
 - Dispense the liquid slowly and carefully to avoid splashing.
 - Immediately and securely close the **3-Nonyne** container after dispensing.
- During the Experiment:
 - Continuously monitor the reaction for any signs of unexpected changes (e.g., rapid temperature or pressure increase).
 - Maintain the fume hood sash at the lowest practical height.
- Post-Experiment Procedures:
 - Quench any reactive materials safely according to established laboratory procedures.

- Transfer all waste, including contaminated consumables, into a properly labeled hazardous waste container.
- Clean all glassware and equipment thoroughly.
- Clean the work area within the fume hood.
- Doffing Personal Protective Equipment (PPE):
 - Remove gloves using the proper technique to avoid skin contamination.
 - Remove the lab coat.
 - Remove eye and face protection.
 - Wash hands thoroughly with soap and water.

Visualizations

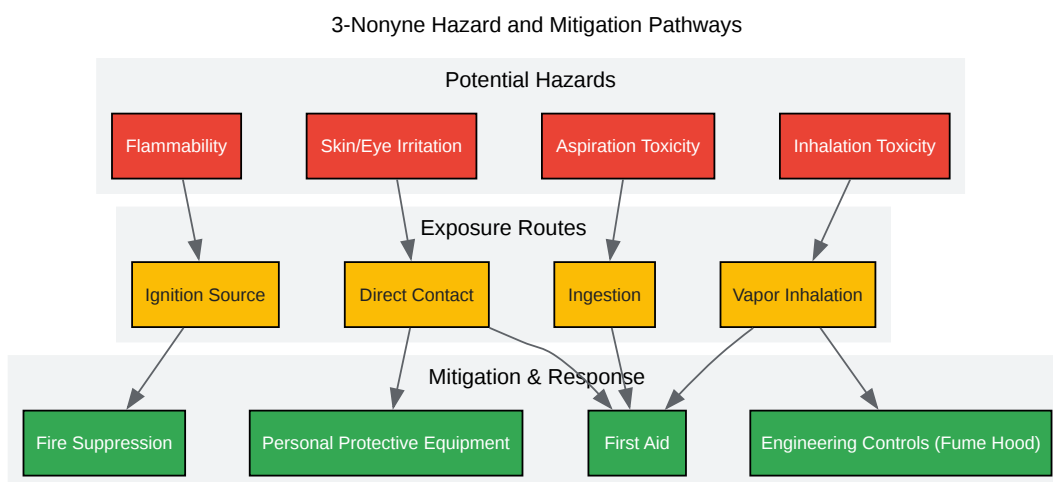
The following diagrams illustrate key safety and hazard information for **3-Nonyne**.

Safe Handling Workflow for 3-Nonyne



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Caption: A workflow for the safe handling of **3-Nonyne** in a laboratory setting.



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Caption: Potential hazards of **3-Nonyne** and corresponding mitigation strategies.

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